Solid-Phase Synthesis Applications of 3-(2,6-Dichlorophenoxy)propan-1-amine

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Compound of Interest

Compound Name:	*3-(2,6-Dichlorophenoxy)propan-1-amine*
Cat. No.:	*B8733495*

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Introduction: The Pharmacophore & Synthetic Utility[1]

3-(2,6-Dichlorophenoxy)propan-1-amine is a high-value building block in medicinal chemistry, characterized by its 2,6-dichlorophenoxy moiety. This structural motif acts as a bioisostere for lipophilic aromatic groups found in numerous sodium channel blockers (e.g., Mexiletine analogs) and GPCR modulators (e.g., Dopamine D1 positive allosteric modulators).

In Solid-Phase Organic Synthesis (SPOS), this molecule is primarily utilized as an incoming nucleophile to introduce a robust, metabolically stable lipophilic tail to resin-bound scaffolds. Its primary amine functionality allows for versatile conjugation via reductive amination, amide coupling, or multicomponent reactions (MCRs).

Key Chemical Properties for SPOS

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Property	Specification	SPOS Implication
Molecular Weight	~220.1 g/mol	Low MW allows high atom economy in library design.
LogP	High (Lipophilic)	Critical: Requires DCM/DMF solvent blends to prevent hydrophobic aggregation on resin.
Functionality	Primary Amine ( )	High nucleophilicity; compatible with aldehydes, isocyanates, and activated esters.
Sterics	2,6-Dichloro substitution	The phenoxy ether oxygen acts as a flexible linker, mitigating steric clash from the bulky chlorines during coupling.

Pre-Synthesis Preparation: Handling the Salt Form

Commercially, this amine is often supplied as the Hydrochloride (HCl) salt to ensure stability. In solid-phase synthesis, using the salt form directly can inhibit reaction kinetics, particularly in reductive aminations where pH control is vital.

Protocol: In-Situ Free-Basing

- Dissolution: Dissolve the amine HCl salt in a 1:1 mixture of DCM/DMF.
- Neutralization: Add 3.0 equivalents of

  -Diisopropylethylamine (DIEA).
- Use: Use this solution immediately for coupling.
  - Note: For reductive amination using sodium triacetoxyborohydride (

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), excessive base can decompose the hydride. It is superior to perform an extractive free-basing (DCM/NaOH) prior to introducing it to the resin if strict pH control is required.

Application I: Reductive Amination (Scaffold Decoration)

This is the most common application: converting a resin-bound aldehyde into a secondary amine decorated with the 2,6-dichlorophenoxy motif. This method is preferred over direct alkylation (using alkyl halides) to avoid over-alkylation to quaternary ammonium salts.

Mechanism of Action

The resin-bound aldehyde reacts with the amine to form an imine (Schiff base), which is selectively reduced by

. Trimethyl orthoformate (TMOF) is used as a water scavenger to drive imine formation.

Graphviz Workflow: Reductive Amination

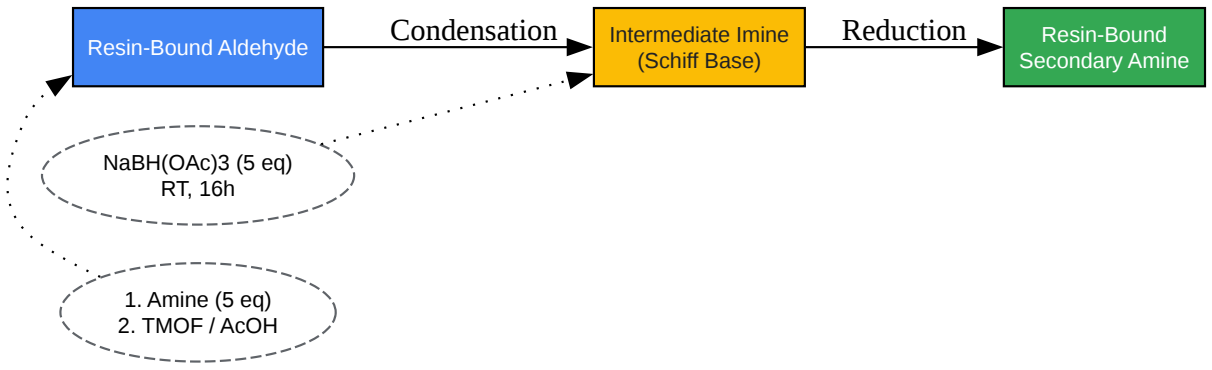

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Figure 1: Step-wise conversion of resin-bound aldehyde to secondary amine via reductive amination.

Detailed Protocol

Reagents:

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- Resin-bound aldehyde (e.g., derived from FMP resin or oxidized Wang linker).
- **3-(2,6-Dichlorophenoxy)propan-1-amine** (5 eq).
- (5 eq).
- Acetic Acid (AcOH) (1% v/v).
- Trimethyl orthoformate (TMOF).
- Solvent: Anhydrous THF or DCM/DMF (1:1).

Step-by-Step:

- Swelling: Swell 100 mg of resin in DCM for 20 min. Drain.
- Imine Formation: Add amine (5 eq) dissolved in TMOF/DCM (1:1) containing 1% AcOH. Shake for 2 hours at room temperature.
  - Why TMOF? It chemically dehydrates the system, pushing the equilibrium toward the imine.
- Reduction: Add

  (5 eq) directly to the reaction vessel (do not drain the imine solution). Shake for 16 hours (overnight).
  - Why

    ? It is mild and will not reduce the aldehyde before it forms the imine, unlike

    .
- Washing: Drain and wash with DCM (

  ), MeOH (

  ), DMF (

  ), and DCM (

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).

- Validation: Perform Chloranil Test (see Section 5).

Application II: Ugi 4-Component Reaction (Library Synthesis)

The Ugi reaction is a powerful method to synthesize peptidomimetic libraries. **3-(2,6-Dichlorophenoxy)propan-1-amine** serves as the amine component, reacting with a ketone/aldehyde, a carboxylic acid, and an isocyanide to form a bis-amide backbone.

Mechanism of Action

The amine condenses with the carbonyl to form an imine, which is protonated by the acid. The isocyanide attacks the iminium ion, followed by acyl transfer from the carboxylate.

Graphviz Workflow: Ugi-4CR

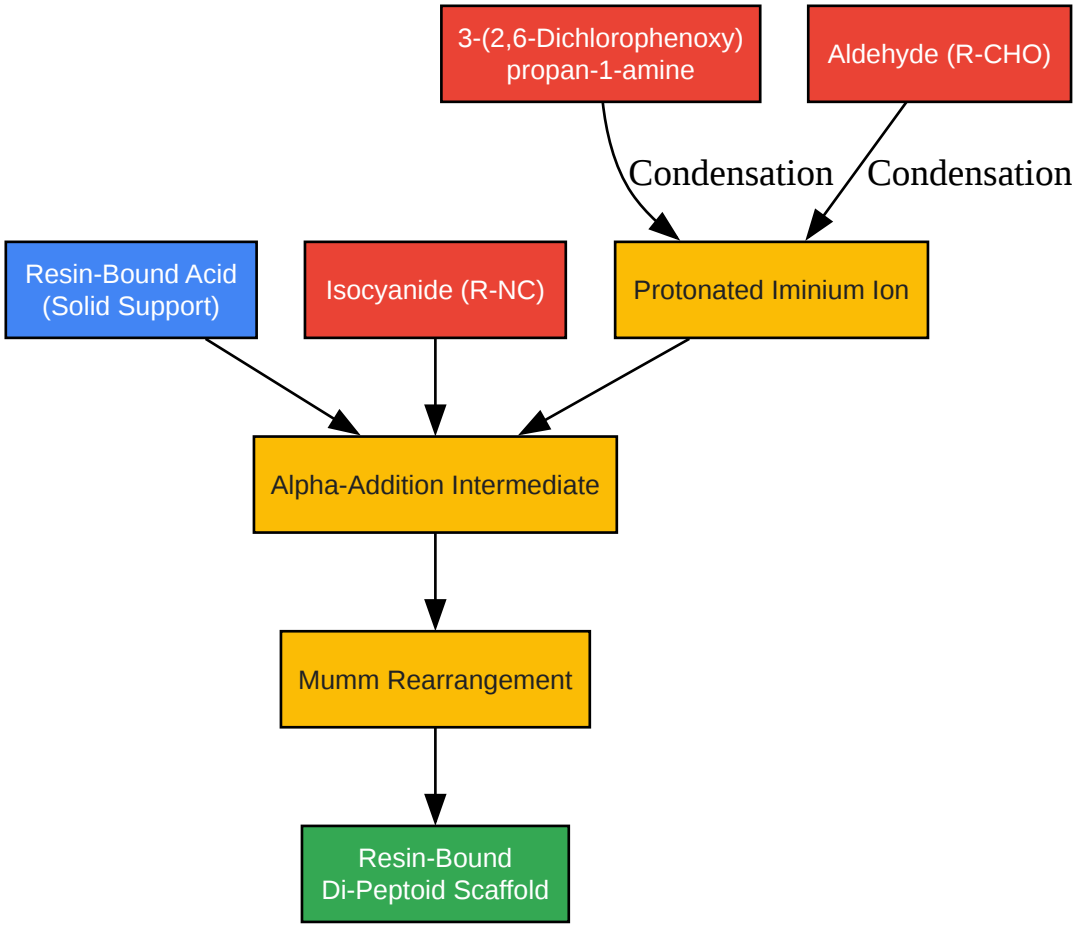

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Figure 2: The Ugi 4-Component Reaction pathway utilizing the amine to generate complex scaffolds.

Detailed Protocol

Reagents:

- Resin-bound carboxylic acid (e.g., Fmoc-Asp(Resin)-Oall or simple Wang-Acid).
- **3-(2,6-Dichlorophenoxy)propan-1-amine** (3 eq).
- Aldehyde component (e.g., Benzaldehyde) (3 eq).
- Isocyanide component (e.g., tert-Butyl isocyanide) (3 eq).
- Solvent: Methanol (MeOH) / DCM (1:1). Note: Ugi reactions require protic solvents like MeOH.

Step-by-Step:

- Pre-activation: Swell resin in DCM.
- Imine Pre-formation: In a separate vial, mix the Amine and Aldehyde in MeOH/DCM for 30 minutes to allow imine formation.
- Addition: Add the pre-formed imine solution to the Resin-Bound Acid.
- Isocyanide Addition: Add the Isocyanide immediately.
- Reaction: Shake at room temperature for 24–48 hours.
- Washing: Extensive washing is required to remove the foul-smelling isocyanide. Wash with DCM (

  ), MeOH (

  ), and Ether (

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).

QC & Validation: Self-Validating Protocols

Because the target molecule is a primary amine converting to a secondary or tertiary structure, colorimetric tests are the standard for "Go/No-Go" decisions.

A. The Chloranil Test (For Secondary Amines)

Use after Reductive Amination (Protocol I). Unlike the Kaiser test, which detects primary amines, the Chloranil test is sensitive to secondary amines.

- Reagent: 2% Acetaldehyde in DMF + 2% p-Chloranil in DMF.
- Procedure: Place a few resin beads in a tube. Add 2 drops of each reagent. Wait 5 mins.
- Result:
  - Dark Blue/Green Beads: Positive for Secondary Amine (Success).
  - Colorless/Amber: Negative (Reaction Failed or blocked).

B. The Kaiser Test (Ninhydrin)

Use to verify starting material or Ugi completion.

- Context: If loading the amine onto a Trityl-chloride resin (where it becomes the starting material), use Kaiser to verify loading.
- Result:
  - Deep Blue Beads: High loading of primary amine.
  - Colorless: No amine present (or complete conversion to tertiary amide in Ugi reaction).

C. Analytical Cleavage (LC-MS)

The Gold Standard.

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- Cleave 5-10 mg of resin using 95% TFA / 2.5% TIS / 2.5%

  .

- Precipitate in cold diethyl ether.

- Analyze via LC-MS. Look for the characteristic isotope pattern of the two chlorine atoms (M, M+2, M+4 peaks in a 9:6:1 ratio).

References

- Abdel-Magid, A. F., et al. (1996). "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." Journal of Organic Chemistry. Available at: [Link]

- Kaiser, E., et al. (1970). "Color test for detection of free terminal amino groups in the solid-phase synthesis of peptides." Analytical Biochemistry. (Classic protocol for primary amine detection).
- Vojkovsky, T. (1995). "Detection of secondary amines on solid phase." Peptide Research. (Source for Chloranil Test protocol).

- Dömling, A. (2006). "Recent advances in isocyanide-based multicomponent chemistry." Current Opinion in Chemical Biology. Available at: [Link]

- PubChem Compound Summary. "**3-(2,6-Dichlorophenoxy)propan-1-amine**." National Center for Biotechnology Information. Available at: [Link]

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